

Essential Safety and Logistical Information for Handling Disodium Octaborate Tetrahydrate

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Compound of Interest

Compound Name: *Disodium octaborate tetrahydrate*

Cat. No.: *B1141745*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides crucial safety and logistical information for **Disodium octaborate tetrahydrate**, including personal protective equipment (PPE) guidelines, exposure limits, and operational and disposal plans to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Disodium octaborate tetrahydrate**, particularly in powder form where dust generation is possible, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Equipment	Purpose	Notes
Eye/Face Protection	Safety glasses with side-shields or goggles.[1][2]	To prevent eye contact with dust particles.	Goggles are recommended in excessively dusty environments.[1][3]
Hand Protection	Impervious gloves.[1]	To prevent skin contact.	Although the substance is poorly absorbed through intact skin, gloves provide an important barrier.[1][3][4]
Skin and Body Protection	Overalls or a lab coat and safety shoes.[1]	To prevent skin contact and contamination of personal clothing.[5]	Protective clothing for use against solid particulates is recommended.[5]
Respiratory Protection	Dust mask/particulate respirator (NIOSH approved).[1][6]	To prevent inhalation of dust, especially in case of inadequate ventilation or prolonged exposure.[1]	Recommended if airborne concentrations are expected to exceed exposure limits.[3][6]

Occupational Exposure Limits

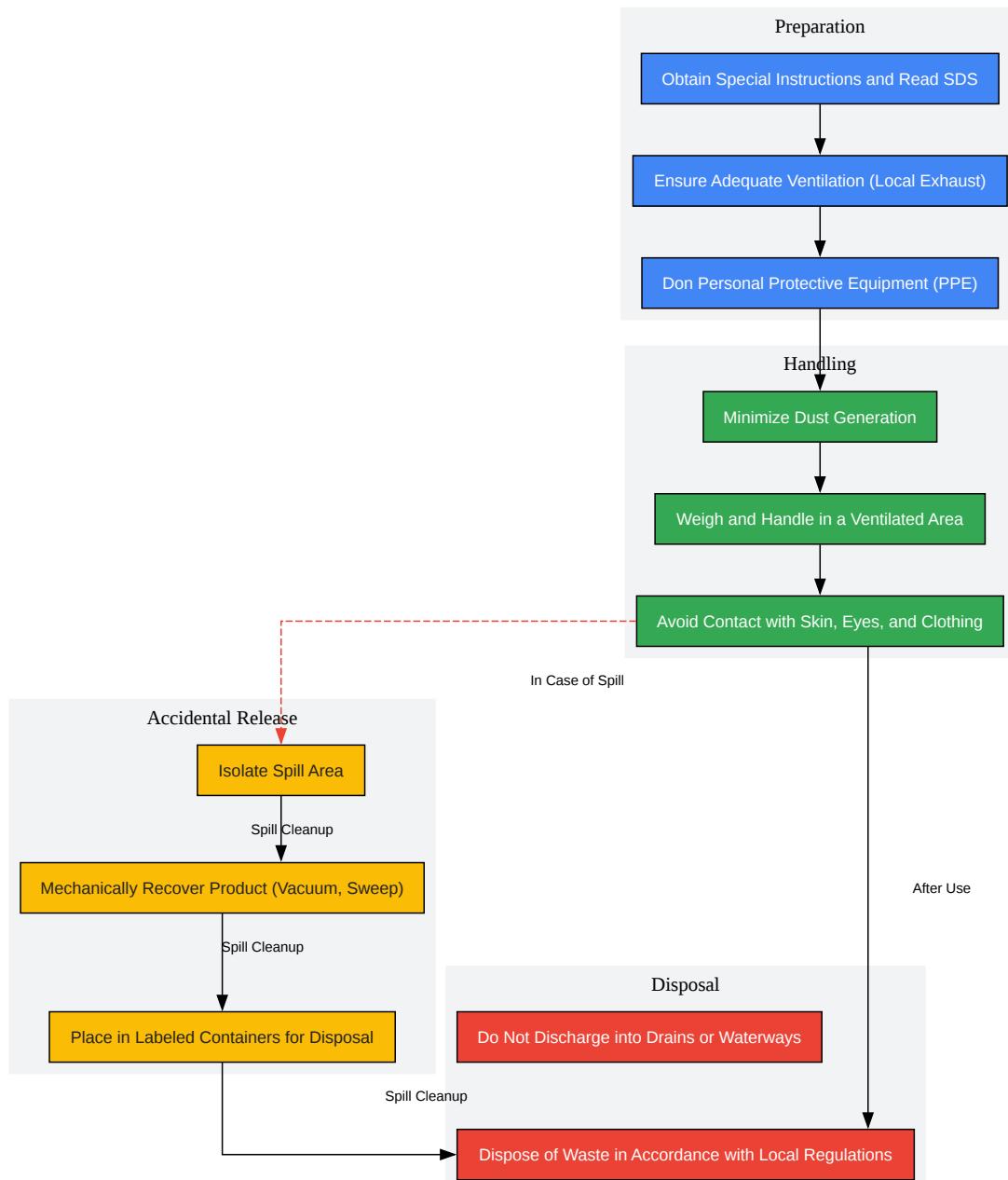
Below are the occupational exposure limits for **Disodium octaborate tetrahydrate**. Adherence to these limits is critical for preventing potential health effects.

Organization	Limit Type	Value
ACGIH (TLV)	TWA	10 mg/m ³ [3][6]
OSHA (PEL)	Total Dust	15 mg/m ³ [3][6]
OSHA (PEL)	Respirable Dust	5 mg/m ³ [3][7]
Cal OSHA (PEL)	TWA	10 mg/m ³ [3]

TWA (Time-Weighted Average) is the average exposure over an 8-hour workday. TLV (Threshold Limit Value) is a guideline from the American Conference of Governmental Industrial Hygienists. PEL (Permissible Exposure Limit) is a legal limit in the United States.

Procedural Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **Disodium octaborate tetrahydrate**, from initial preparation to final disposal. Following these steps systematically will help maintain a safe laboratory environment.



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Caption: Workflow for Safe Handling of **Disodium Octaborate Tetrahydrate**.

Disposal Plan

The disposal of **Disodium octaborate tetrahydrate** and its containers must be conducted in compliance with all local, regional, national, and international regulations.[1]

- Small Quantities: For small amounts, disposal in a landfill may be permissible.[1][6] However, it is crucial to consult local waste disposal regulations, which may be more restrictive.[6]
- Large Quantities: It is not recommended to send tonnage quantities to landfills.[1][8] If possible, such material should be used for an appropriate application.[1][9]
- Containers: Empty bags should be completely emptied into the application equipment.[9] The empty containers can then be offered for recycling if available or disposed of in a sanitary landfill or by incineration, as allowed by state and local authorities.[9]
- Environmental Precautions: Prevent the entry of the substance into drains, sewers, and waterways.[1] If a spill occurs in water, authorities should be notified.[6] The substance is water-soluble and can be harmful to plants and aquatic life in large quantities.[4][6][8]

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